

Best practices for handling and preparing 2-Oleoylglycerol stock solutions.

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Compound of Interest

Compound Name: 2-Oleoylglycerol

Cat. No.: B133480

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Technical Support Center: 2-Oleoylglycerol (2-OG)

This technical support center provides researchers, scientists, and drug development professionals with best practices for handling and preparing **2-Oleoylglycerol (2-OG)** stock solutions. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address specific issues you may encounter during your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a **2-Oleoylglycerol** stock solution?

A1: The choice of solvent depends on the requirements of your specific experiment. Dimethyl sulfoxide (DMSO), ethanol, and dimethylformamide (DMF) are commonly used solvents for preparing 2-OG stock solutions.^{[1][2]} For cell-based assays, it is crucial to minimize the concentration of any organic solvent to reduce cytotoxicity.

Q2: What are the recommended storage conditions and stability for **2-Oleoylglycerol** stock solutions?

A2: For long-term storage, it is recommended to store 2-OG as a solid at -20°C, where it can be stable for up to three years.^[2] Once prepared, stock solutions should be stored in tightly sealed vials at -80°C and are generally stable for up to one year.^{[1][2]} To avoid repeated

freeze-thaw cycles, it is best practice to aliquot the stock solution into single-use volumes. For short-term storage of up to one month, aliquots can be stored at -20°C.[3]

Q3: My **2-Oleoylglycerol** solution appears cloudy or has precipitated. What should I do?

A3: Cloudiness or precipitation can occur for several reasons, including the concentration exceeding solubility, improper mixing, or "solvent shock" when adding a concentrated stock to an aqueous medium.[4] Gentle warming and vortexing the solution can help redissolve the precipitate.[5] If the issue persists, preparing a fresh stock solution may be necessary. For detailed troubleshooting, please refer to the troubleshooting guide below.

Q4: How should I prepare **2-Oleoylglycerol** for in vivo studies?

A4: For in vivo studies, 2-OG has been administered as a solution in a vehicle of glycerol with 10% ethanol.[6][7] Another suggested in vivo formulation involves dissolving 2-OG in a mixture of DMSO, PEG300, Tween 80, and a saline or PBS solution.[2] The specific formulation should be optimized based on the animal model and route of administration.[2]

Data Presentation

Table 1: Solubility of **2-Oleoylglycerol** in Common Solvents

Solvent	Concentration
Ethanol	15 mg/mL[1][2]
DMSO	10 mg/mL[1]
DMF	10 mg/mL[1]
Ethanol:PBS (pH 7.2) (1:2)	0.25 mg/mL[1]

Table 2: Recommended Storage Conditions for **2-Oleoylglycerol**

Form	Storage Temperature	Stability
Solid	-20°C	Up to 3 years[2]
In Solvent	-80°C	Up to 1 year[2]
In Solvent	-20°C	Up to 1 month[3]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **2-Oleoylglycerol** Stock Solution in DMSO

- Preparation: Before opening the vial, allow the solid 2-OG to equilibrate to room temperature for at least 60 minutes.[3]
- Weighing: Accurately weigh the desired amount of 2-OG in a sterile vial. For 1 mL of a 10 mM solution, you will need 3.565 mg of 2-OG (Molecular Weight: 356.5 g/mol).
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the vial.
- Dissolution: Vortex the mixture vigorously for 1-2 minutes. If the solution is not clear, sonication in a water bath for 5-10 minutes is recommended until the lipid is fully dissolved. [2]
- Storage: Aliquot the stock solution into single-use vials and store at -80°C.[2]

Protocol 2: Preparation of a **2-Oleoylglycerol** Working Solution for Cell-Based Assays

- Pre-warm Media: Pre-warm your cell culture media to 37°C before adding the 2-OG stock solution. Adding a concentrated stock to cold media can decrease solubility.[4]
- Intermediate Dilution: To avoid "solvent shock," prepare an intermediate dilution of the 2-OG stock solution in pre-warmed media or PBS before the final dilution.[4]
- Final Dilution: Add the stock solution dropwise to the pre-warmed media while gently swirling to ensure rapid and even dispersion.[4]

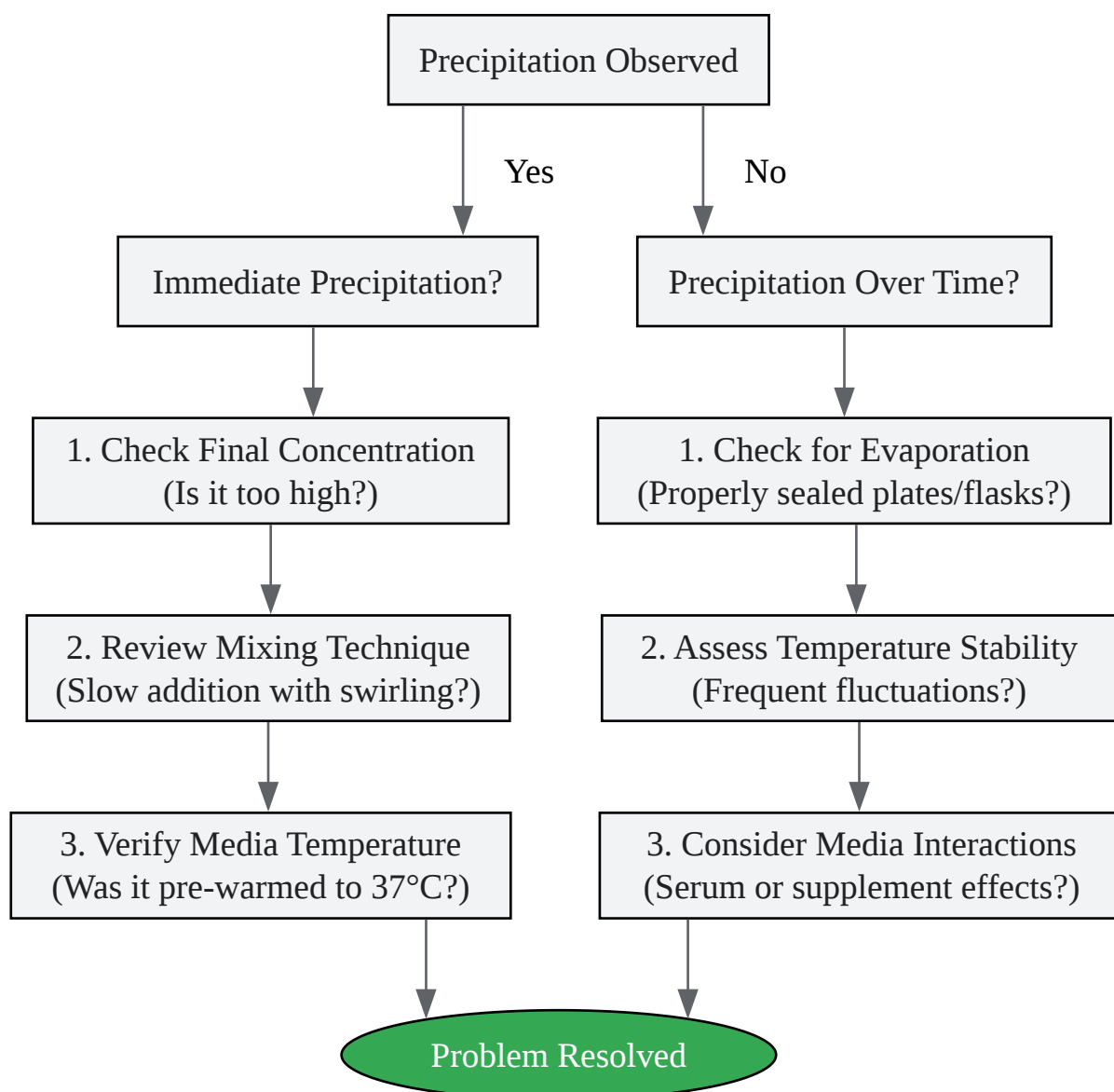
- Final Concentration: Ensure the final concentration of the organic solvent (e.g., DMSO) in the cell culture medium is as low as possible to minimize cytotoxicity.

Troubleshooting Guides

Issue: Precipitation of **2-Oleoylglycerol** in Aqueous Media

Precipitation of 2-OG in your cell culture medium or buffer can appear as cloudiness, visible particles, or a film. This can alter the effective concentration of the compound and impact your experimental results.

Troubleshooting Workflow for 2-OG Precipitation



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Caption: A troubleshooting workflow for addressing **2-Oleoylglycerol** precipitation.

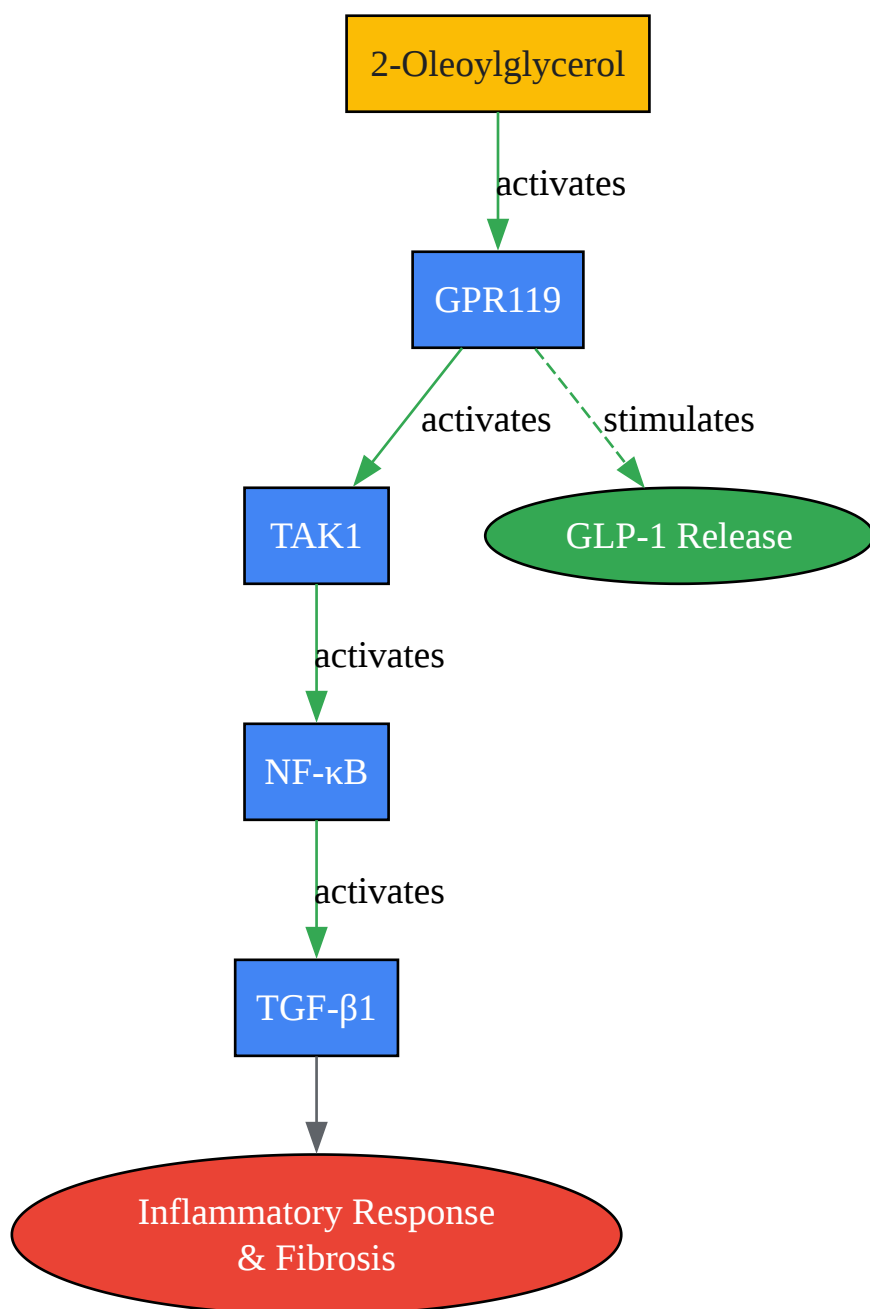
Signaling Pathway

2-Oleoylglycerol is an agonist of the G protein-coupled receptor 119 (GPR119).[1][8]

Activation of GPR119 by 2-OG can stimulate the release of glucagon-like peptide-1 (GLP-1).[6]

[8][9] One identified pathway involves the activation of the GPR119/TAK1/NF- κ B/TGF- β 1 signaling cascade.[8]

GPR119 Signaling Pathway Activated by **2-Oleoylglycerol**



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Caption: GPR119 signaling pathway activated by **2-Oleoylglycerol**.

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